

# PNU-74654: A Technical Guide to a Wnt/ $\beta$ -catenin Signaling Inhibitor

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## Compound of Interest

Compound Name: PNU-74654

Cat. No.: B8081685

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activity of **PNU-74654**, a small molecule inhibitor of the Wnt/ $\beta$ -catenin signaling pathway. The information presented herein is intended to support researchers and professionals in the fields of oncology, cell biology, and drug discovery.

## Chemical Structure and Physicochemical Properties

**PNU-74654**, with the IUPAC name 2-Phenoxybenzoic acid-[(5-methyl-2-furanyl)methylene]hydrazide, is a compound that has garnered significant interest for its anti-cancer properties.<sup>[1]</sup> Its core structure consists of a phenoxybenzoic acid moiety linked to a (5-methyl-2-furanyl)methylene]hydrazide group.

Table 1: Chemical and Physical Properties of **PNU-74654**

Property	Value	Source
IUPAC Name	2-Phenoxybenzoic acid-[(5-methyl-2-furanyl)methylene]hydrazide	[1]
Molecular Formula	C <sub>19</sub> H <sub>16</sub> N <sub>2</sub> O <sub>3</sub>	[1][2][3][4]
Molecular Weight	320.34 g/mol	[1][2][5]
CAS Number	113906-27-7	[2][3]
Appearance	White to off-white crystalline solid	[2][3]
Purity	≥98% (HPLC)	[3][4]
SMILES	<chem>CC1=CC=C(O1)C=NNC(=O)C2=CC=CC=C2OC3=CC=CC=C3</chem>	[1][2][3][5]
InChI Key	JJEDWBQZCRESJL-DEDYPNTBSA-N	[3]
λ <sub>max</sub>	318 nm	[3]

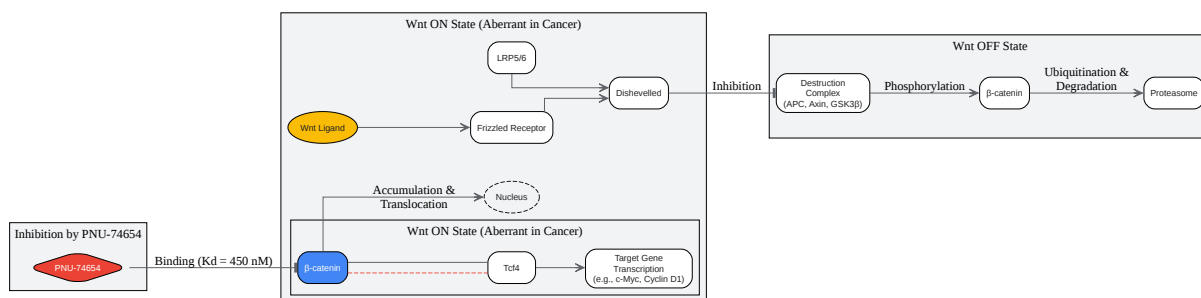
Table 2: Solubility of **PNU-74654**

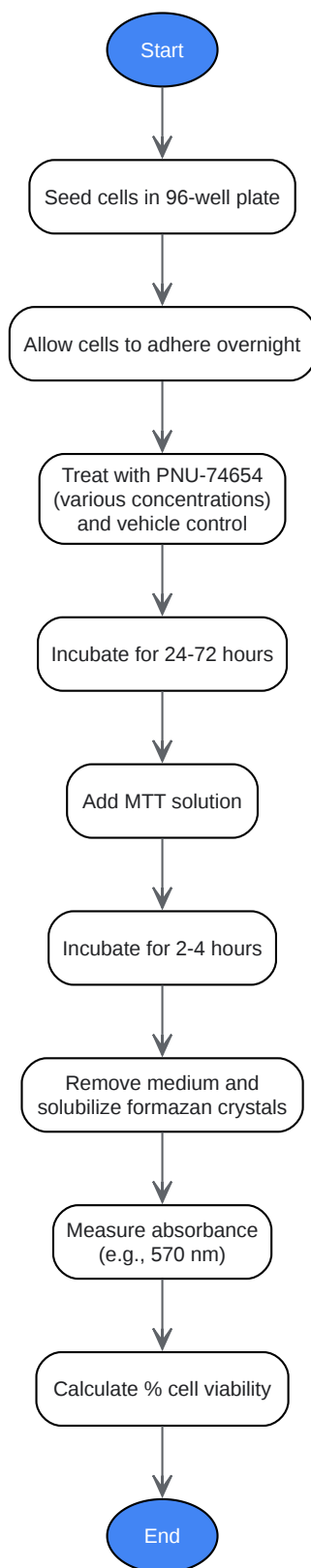
Solvent	Concentration	Source
Ethanol	10 mg/mL (31.22 mM)	[1]
DMSO	32.03 mg/mL (100 mM)	
DMF	30 mg/mL	[3]
DMF:PBS (pH 7.2) (1:1)	0.5 mg/mL	[3]
Water	Insoluble	[1]

## Mechanism of Action: Inhibition of Wnt/ $\beta$ -catenin Signaling

**PNU-74654** functions as a potent inhibitor of the Wnt/ $\beta$ -catenin signaling pathway.[1][5] This pathway plays a crucial role in embryonic development and adult tissue homeostasis, and its aberrant activation is a hallmark of many cancers. The primary mechanism of action for **PNU-74654** involves its direct binding to  $\beta$ -catenin, a key downstream effector of the Wnt pathway.[3] This binding event has a dissociation constant ( $K_d$ ) of 450 nM.[2][3][4]

By binding to  $\beta$ -catenin, **PNU-74654** sterically hinders the interaction between  $\beta$ -catenin and T-cell factor 4 (Tcf4), a transcription factor.[1][3] The formation of the  $\beta$ -catenin/Tcf4 complex is a critical step in the activation of Wnt target genes that promote cell proliferation, survival, and differentiation. Therefore, by disrupting this protein-protein interaction, **PNU-74654** effectively downregulates the expression of these target genes, leading to its anti-tumor effects.[3][5]





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- To cite this document: BenchChem. [PNU-74654: A Technical Guide to a Wnt/ $\beta$ -catenin Signaling Inhibitor]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8081685#chemical-structure-and-properties-of-pnu-74654]

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